

Technical Guide: 3,5-Dimethylmorpholine Hydrochloride

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Compound of Interest

Compound Name: 3,5-Dimethylmorpholine hydrochloride

Cat. No.: B1315185

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CAS Number: 256518-81-7

A Comprehensive Overview for Researchers and Drug Development Professionals

This technical guide provides an in-depth overview of **3,5-Dimethylmorpholine hydrochloride**, a heterocyclic compound of interest in pharmaceutical research and development. This document consolidates available data on its chemical and physical properties, synthesis, safety, and biological relevance, with a focus on its potential applications in oncology.

Chemical and Physical Properties

3,5-Dimethylmorpholine hydrochloride is the hydrochloride salt of 3,5-Dimethylmorpholine. The addition of hydrochloric acid increases the compound's polarity and water solubility, which can be advantageous for pharmaceutical formulations. While specific experimental data for the hydrochloride salt is limited in publicly available literature, the properties of the parent compound, 3,5-Dimethylmorpholine, provide a foundational understanding.

Table 1: Physicochemical Properties of 3,5-Dimethylmorpholine and its Hydrochloride Salt

Property	3,5-Dimethylmorpholine	3,5-Dimethylmorpholine Hydrochloride	Source
CAS Number	123-57-9	256518-81-7	[1]
Molecular Formula	C ₆ H ₁₃ NO	C ₆ H ₁₄ CINO	[1]
Molecular Weight	115.17 g/mol	151.63 g/mol	[1]
Appearance	Liquid	Solid (predicted)	[1]
Solubility	Soluble in water	Predicted to be soluble in water	
Flash Point	50 °C (122 °F)	Not available	[1]

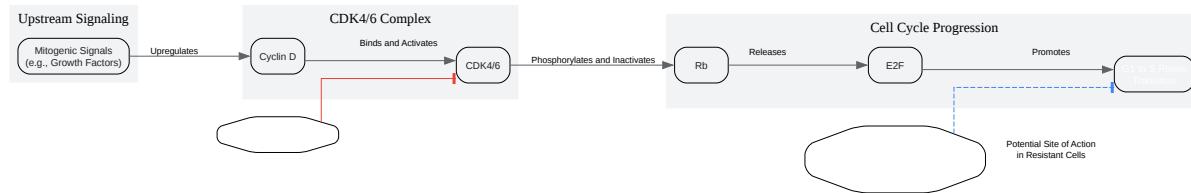
Note: Some data for the hydrochloride salt are predicted based on the properties of the free base and general principles of salt formation.

Synthesis and Manufacturing

A detailed, publicly available experimental protocol for the direct synthesis of **3,5-Dimethylmorpholine hydrochloride** is not readily found in the scientific literature. However, a general approach can be inferred from the synthesis of similar substituted morpholines.

A plausible synthetic route would involve the cyclization of an appropriate precursor followed by salt formation. For instance, the synthesis of the related compound, *cis*-2,6-dimethylmorpholine, is achieved through the cyclization of diisopropanolamine in the presence of sulfuric acid. A similar strategy could likely be adapted for 3,5-dimethylmorpholine, followed by treatment with hydrochloric acid to yield the hydrochloride salt.

General Synthetic Workflow:



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References

- 1. 3,5-Dimethyl-morpholine AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 2. To cite this document: BenchChem. [Technical Guide: 3,5-Dimethylmorpholine Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1315185#3-5-dimethylmorpholine-hydrochloride-cas-number>

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